


# An In-depth Technical Guide to the Physical Properties of m-Cresyl Benzoate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### Introduction

m-Cresyl benzoate, also known as 3-methylphenyl benzoate or m-tolyl benzoate, is an aromatic ester with the chemical formula C<sub>14</sub>H<sub>12</sub>O<sub>2</sub>.[1][2] As a member of the benzoate ester family, it finds applications in various chemical syntheses and has been investigated for its potential biological activities. A thorough understanding of its physical properties is fundamental for its application in research and development, particularly in areas such as formulation science, reaction kinetics, and material science. This technical guide provides a comprehensive overview of the known physical properties of m-cresyl benzoate, alongside detailed experimental protocols for their determination.

## **Core Physical Properties**

The physical characteristics of a compound are crucial for its handling, processing, and application. The following table summarizes the available quantitative data for m-cresyl benzoate. For comparative purposes, data for the isomeric p-cresyl benzoate are also included where available.



Physical Property	m-Cresyl Benzoate	p-Cresyl Benzoate
Molecular Formula	C14H12O2[1][2]	C14H12O2[3][4]
Molecular Weight	212.24 g/mol [1][2]	212.24 g/mol [3][4]
Melting Point	Data not available	70.00 to 72.00 °C @ 760.00 mm Hg[3]
Boiling Point	314.00 to 316.00 °C @ 760.00 mm Hg[5]	315.00 to 316.00 °C @ 760.00 mm Hg[3]
Density	Data not available	~1.1035 g/cm³ (rough estimate)
Water Solubility	32.35 mg/L @ 25 °C (estimated)[5]	32.35 mg/L @ 25 °C (estimated)[3]
logP (o/w)	3.433 (estimated)[5]	3.590[3]
Vapor Pressure	0.000460 mmHg @ 25.00 °C (estimated)[5]	0.000400 mmHg @ 25.00 °C (estimated)[3]
Flash Point	128.89 °C (264.00 °F) TCC[5]	130.00 °C (266.00 °F) TCC[3]
Appearance	Data not available	White solid (estimated)[3]

#### **Experimental Protocols**

Accurate determination of physical properties is paramount in chemical research. The following sections detail standardized methodologies for key physical property measurements applicable to m-cresyl benzoate and similar organic compounds.

### **Melting Point Determination**

The melting point is a critical indicator of a substance's purity. A sharp melting range typically signifies a pure compound.

Methodology: Capillary Tube Method (Thiele Tube or Digital Apparatus)

• Sample Preparation: A small amount of the crystalline organic solid is finely powdered. The open end of a capillary tube is pressed into the powder, and the tube is tapped gently to pack



the solid into the sealed end, aiming for a sample height of 2-3 mm.

- Apparatus Setup (Thiele Tube): The capillary tube is attached to a thermometer with a rubber band or wire, ensuring the sample is level with the thermometer bulb. The assembly is then inserted into a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil) so that the sample is immersed.
- Heating: The side arm of the Thiele tube is gently heated with a Bunsen burner. The unique shape of the tube facilitates convection currents, ensuring uniform heating of the bath.
- Observation: The temperature is carefully monitored. The temperature at which the first drop
  of liquid appears is recorded as the beginning of the melting range. The temperature at
  which the last crystal melts is recorded as the end of the melting range. For pure
  compounds, this range is typically narrow (0.5-2 °C).
- Apparatus Setup (Digital Melting Point Apparatus): The prepared capillary tube is inserted
  into the heating block of the apparatus. The heating rate is set, and the sample is observed
  through a magnifying lens. The temperatures for the onset and completion of melting are
  recorded.

### **Boiling Point Determination**

The boiling point provides information about the volatility of a liquid and is also a useful parameter for identification and purity assessment.

Methodology: Micro Boiling Point Determination (Capillary Method)

- Sample Preparation: A small volume (a few milliliters) of the liquid is placed in a small test tube or a fusion tube.
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the liquid.
- Apparatus Setup: The test tube is attached to a thermometer, and the assembly is heated in a liquid bath (similar to the melting point setup) or a heating block.
- Observation: As the liquid is heated, the air trapped in the capillary tube expands and escapes as a slow stream of bubbles. Upon further heating, the vapor of the liquid will also



escape, resulting in a rapid and continuous stream of bubbles from the capillary tip.

Recording the Boiling Point: The heating is then stopped. As the apparatus cools, the stream
of bubbles will slow down and eventually stop. The temperature at which the liquid just
begins to enter the capillary tube is the boiling point of the liquid.

### **Density Determination**

Density is a fundamental physical property that relates the mass of a substance to the volume it occupies.

Methodology: Pycnometer or Volumetric Flask Method

- Mass of the Empty Vessel: A clean, dry pycnometer or a small volumetric flask with its stopper is accurately weighed (m<sub>1</sub>).
- Mass of the Vessel with Water: The vessel is filled with distilled water, ensuring no air bubbles are trapped, and the outside is dried. It is then weighed again (m<sub>2</sub>). The mass of the water is m<sub>2</sub> m<sub>1</sub>.
- Volume Determination: The volume of the vessel can be calculated using the known density of water at the measurement temperature ( $V = (m_2 m_1)/p$  water).
- Mass of the Vessel with the Sample: The vessel is emptied, thoroughly dried, and then filled with the liquid sample (m-cresyl benzoate). It is weighed again (m<sub>3</sub>). The mass of the sample is m<sub>3</sub> m<sub>1</sub>.
- Density Calculation: The density of the sample is calculated by dividing the mass of the sample by the volume of the vessel (ρ\_sample = (m₃ - m₁)/V).

## **Solubility Determination**

Solubility provides insights into the intermolecular forces of a compound and is crucial for applications in drug delivery, extraction, and purification.

Methodology: Qualitative and Semi-Quantitative Determination



- Solvent Selection: A range of solvents with varying polarities should be chosen (e.g., water, ethanol, acetone, diethyl ether, hexane).
- Qualitative Assessment:
  - To a small test tube containing a small, measured amount of the solute (e.g., 10 mg), add a small volume of the solvent (e.g., 1 mL) dropwise.
  - After each addition, the mixture is agitated vigorously.
  - Observe whether the solute dissolves completely. The compound is classified as soluble, partially soluble, or insoluble.
- Semi-Quantitative Assessment:
  - A saturated solution of the compound is prepared at a specific temperature by adding an excess of the solute to a known volume of the solvent and stirring until equilibrium is reached.
  - The undissolved solid is then removed by filtration or centrifugation.
  - A known volume of the saturated solution is taken, the solvent is evaporated, and the mass of the remaining solute is determined.
  - The solubility is then expressed in terms of mass of solute per volume or mass of solvent (e.g., mg/mL or g/100 g solvent).

### Signaling Pathways and Experimental Workflows

At present, there is no readily available information in the scientific literature detailing specific signaling pathways or established experimental workflows directly involving m-cresyl benzoate that would necessitate visualization through diagrams. Research into the biological activities of this compound is ongoing, and future studies may elucidate such pathways.

#### Conclusion

This technical guide provides a consolidated source of information on the physical properties of m-cresyl benzoate, intended to support research and development activities. While several key



physical constants have been reported, experimental determination of the melting point and density of the meta isomer remains an area for future investigation. The provided experimental protocols offer standardized methods for the precise measurement of these and other fundamental physical properties.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. Benzoic acid, 3-methylphenyl ester [webbook.nist.gov]
- 2. m-tolyl benzoate [webbook.nist.gov]
- 3. para-cresyl benzoate, 614-34-6 [thegoodscentscompany.com]
- 4. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 5. meta-cresyl benzoate, 614-32-4 [thegoodscentscompany.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of m-Cresyl Benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b355533#physical-properties-of-m-cresyl-benzoate]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com